

Application Notes and Protocols for Reactions Using 4-Pyrrolidinopyridine

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Compound of Interest

Compound Name: 4-Pyrrolidinopyridine

Cat. No.: B150190

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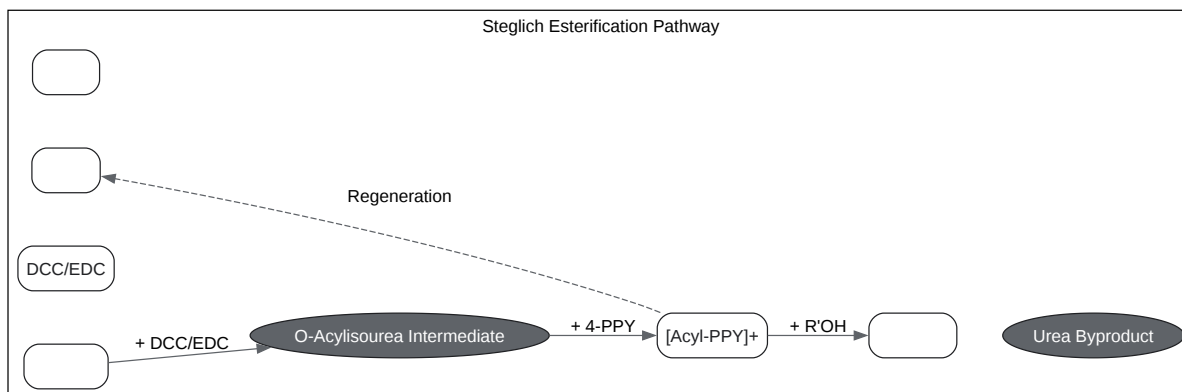
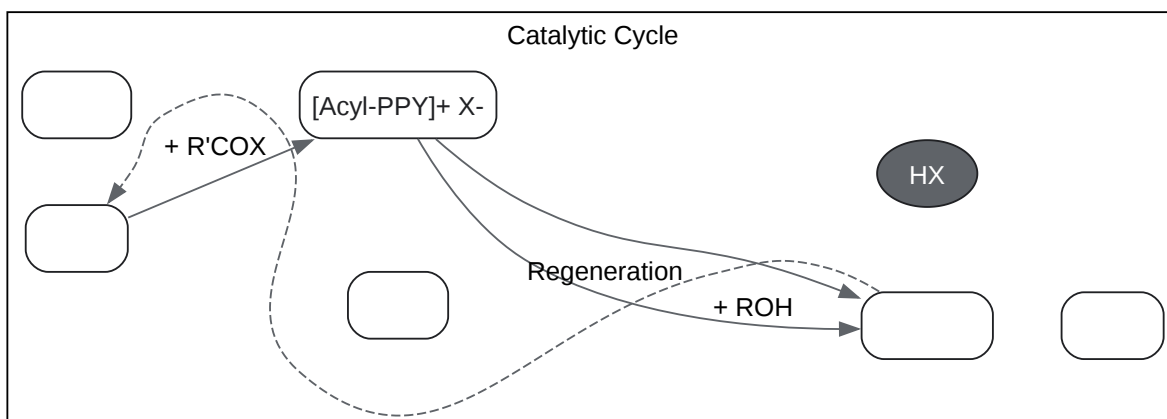
This document provides detailed application notes and experimental protocols for the use of **4-pyrrolidinopyridine** (4-PPY) as a highly efficient nucleophilic catalyst in a variety of essential organic transformations. 4-PPY, a more potent analogue of 4-(dimethylamino)pyridine (DMAP), offers significant rate enhancements in reactions such as acylations, esterifications, and silylations, making it an invaluable tool in research, process development, and medicinal chemistry.

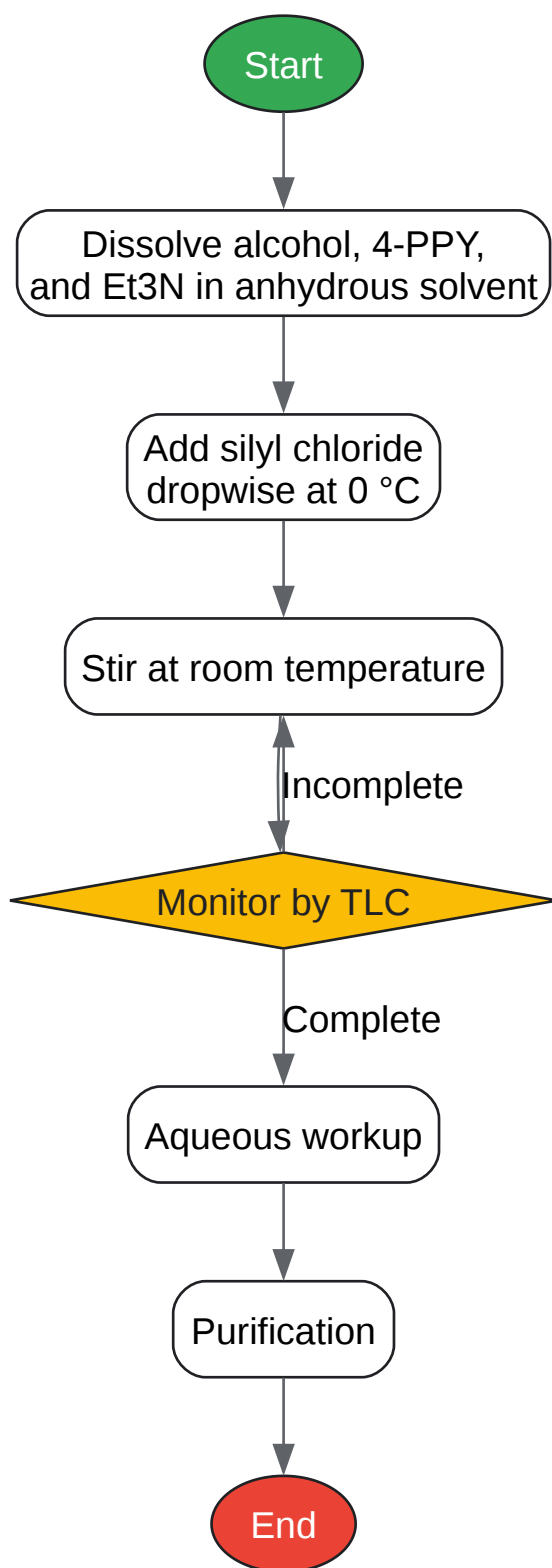
Acylation of Alcohols

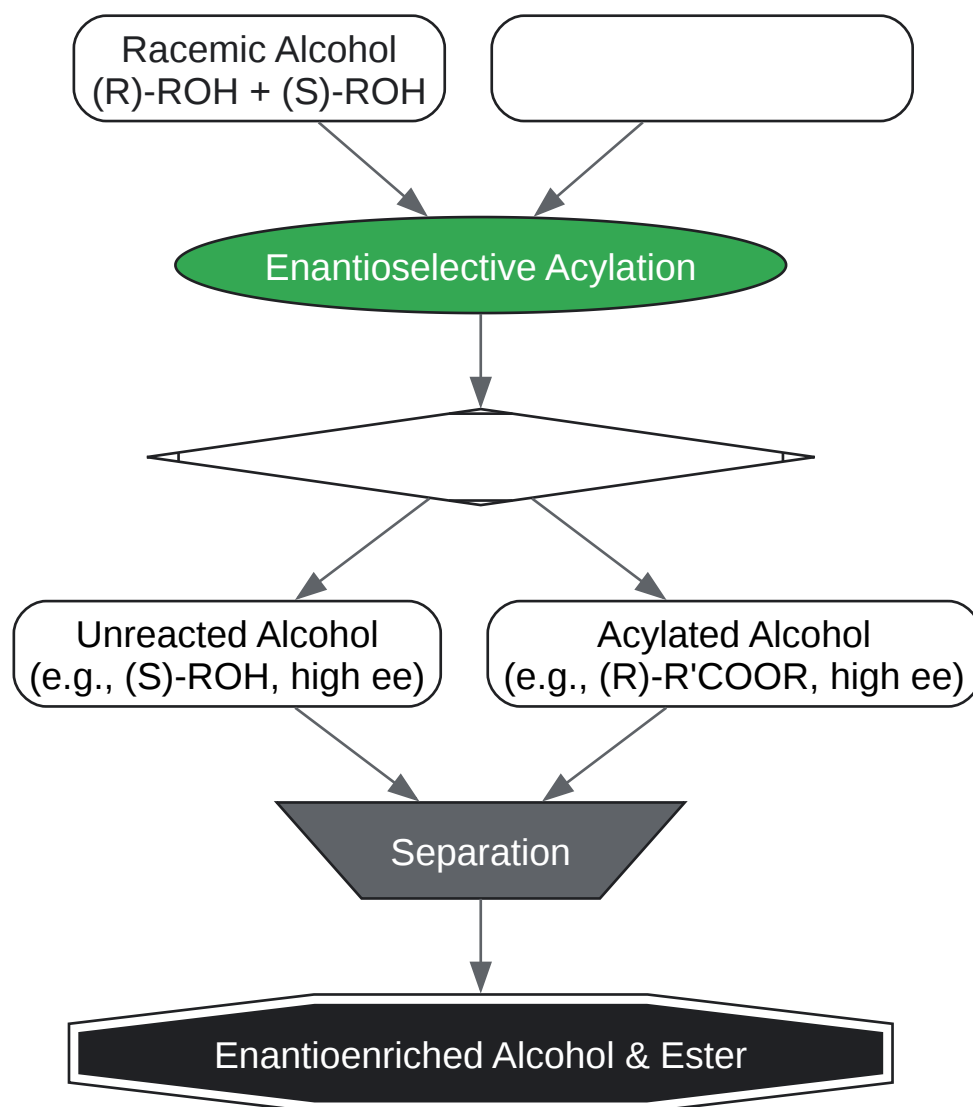
4-Pyrrolidinopyridine is a superior catalyst for the acylation of primary, secondary, and sterically hindered tertiary alcohols with acid anhydrides or acid chlorides. Its high nucleophilicity facilitates the formation of a highly reactive N-acylpyridinium intermediate, which is readily attacked by the alcohol.

General Reaction Mechanism: Acylation

The catalytic cycle begins with the nucleophilic attack of 4-PPY on the acylating agent (e.g., an acid anhydride) to form a reactive N-acylpyridinium salt. This intermediate is then susceptible to nucleophilic attack by the alcohol, yielding the desired ester and regenerating the 4-PPY catalyst. An auxiliary base, such as triethylamine or pyridine, is often used to scavenge the acid byproduct.







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